

Essential Safety and Logistical Information for Handling Compound 401

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Compound of Interest

Compound Name: Compound 401

Cat. No.: B1669304

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Compound 401** (CAS 168425-64-7). Due to conflicting hazard classifications from different suppliers, a cautious approach to handling is strongly recommended.

Hazard Assessment and Conflicting Information

There is a notable discrepancy in the hazard classification of **Compound 401** among suppliers. A Safety Data Sheet (SDS) from Fluorochem classifies the compound as harmful if swallowed, a skin irritant, and a serious eye irritant[1]. Conversely, an SDS from Cayman Chemical states the substance is not classified as hazardous according to the Globally Harmonized System (GHS). Another supplier, GlpBio, also indicates it is not a hazardous substance or mixture. However, Cayman Chemical's product information advises that the material should be considered hazardous until further information is available[2].

Given this conflicting information, it is imperative to handle **Compound 401** with a degree of caution appropriate for a potentially hazardous substance.

Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and process is necessary to determine the appropriate PPE[3]. Based on the potential hazards of skin and eye irritation, as well as the risk

of inhalation of the powdered form, the following PPE is recommended:

- **Eye and Face Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are the minimum requirement[3]. A face shield worn over safety glasses is recommended when there is a risk of splashing, such as when preparing solutions[3].
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental exposure[3]. It is recommended to use two pairs of gloves ("double-gloving"), especially when handling the solid compound or preparing stock solutions[3]. Gloves should be inspected before use and changed immediately upon contamination[1]. Proper glove removal technique should be followed to avoid skin contact[1].
- **Body Protection:** A lab coat is essential to protect clothing and skin from potential splashes and spills[4]. A flame-resistant lab coat should be considered if flammable solvents are used for dissolving the compound[5]. The lab coat should be buttoned and fit properly to cover as much skin as possible.
- **Respiratory Protection:** When handling the powdered form of **Compound 401**, especially when weighing, a fit-tested N95 or N100 respirator is recommended to prevent inhalation[6]. All handling of the powder should ideally be conducted within a chemical fume hood or a ventilated balance enclosure to minimize airborne dust[1][7].
- **Footwear:** Closed-toe shoes that cover the entire foot are mandatory in a laboratory setting where hazardous chemicals are handled[8].

Operational and Disposal Plans

Handling Procedures:

- **Engineering Controls:** Always handle **Compound 401** in a well-ventilated area. A chemical fume hood should be used when working with the solid powder or volatile organic solvents[1]. Ensure that eyewash stations and safety showers are readily accessible[1].
- **Safe Handling Practices:**
 - Avoid the formation of dust and aerosols[1].

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing[2].
- Wash hands thoroughly after handling, even if gloves were worn[1].
- Do not eat, drink, or smoke in the laboratory[1].
- When preparing solutions, add the solid compound to the solvent slowly. For dissolving, use an inert gas to purge the solvent if necessary[2].
- Keep containers tightly closed when not in use[1].

Storage:

- Store **Compound 401** in a cool, dry, and well-ventilated place[1].
- Keep the container tightly closed and upright to prevent leakage[1].
- Store at -20°C for long-term stability, as supplied as a crystalline solid[2].

Disposal Plan:

The disposal method will depend on whether **Compound 401** is classified as hazardous or non-hazardous waste, which should be determined in accordance with local, state, and federal regulations.

- If classified as Hazardous Waste:
 - Dispose of the compound and any contaminated materials (e.g., gloves, weigh paper, pipette tips) in a designated hazardous waste container[9].
 - The container must be properly labeled with the words "Hazardous Waste" and the full chemical name[9].
 - Do not dispose of in regular trash or down the drain[9].
 - Arrange for pickup by a licensed hazardous waste disposal service[9].
- If classified as Non-Hazardous Waste:

- Even if deemed non-hazardous, it is good practice not to dispose of chemical waste in the regular trash or down the drain without consulting with your institution's Environmental Health and Safety (EHS) department[10][11].
- Smaller quantities may potentially be disposed of with household waste, but this should be verified with local regulations.
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as chemical waste. After rinsing and air-drying, the defaced empty container may be disposed of in the regular trash[8][10].

Quantitative Data Presentation

Property	Value	Source
Molecular Formula	C16H15N3O2	[2]
Molecular Weight	281.3 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
IC50 for DNA-PK	0.28 μM	[12]
IC50 for mTOR	5.3 μM	[12]
IC50 for PI3K, ATM, ATR	>100 μM	[12]
Solubility in Ethanol	~0.5 mg/mL	[2]
Solubility in DMSO	~1 mg/mL	[2]
Solubility in DMF	~1 mg/mL	[2]
Storage Temperature	-20°C	[2]
Stability	≥4 years at -20°C	[2]

Experimental Protocols

General Protocol for Preparation of a Stock Solution:

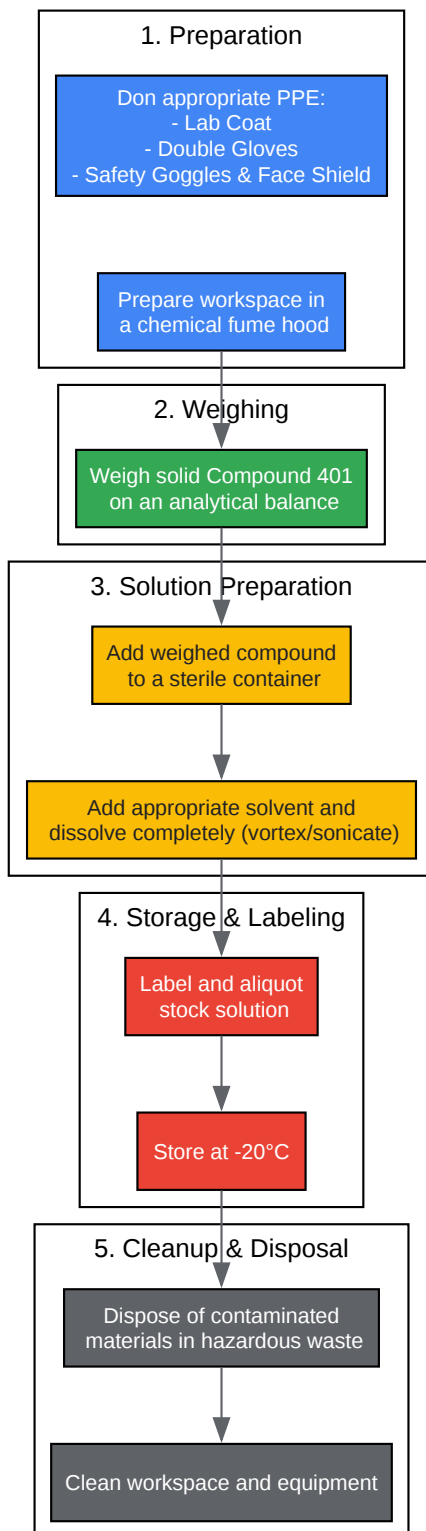
This protocol is a general guideline. Specific concentrations and solvents will depend on the experimental requirements.

- Preparation:
 - Don all required personal protective equipment (lab coat, double gloves, safety glasses with a face shield).
 - Perform all work with the solid compound inside a chemical fume hood or a ventilated balance enclosure.
 - Place absorbent bench paper on the work surface to contain any potential spills[13].
- Weighing the Compound:
 - Use an analytical balance to accurately weigh the desired amount of **Compound 401**.
 - Use a clean spatula and weigh paper or a weigh boat.
 - Avoid creating dust. If the powder has electrostatic properties, take appropriate precautions[13].
 - Close the primary container immediately after weighing.
- Dissolving the Compound:
 - Select a suitable solvent (e.g., DMSO, DMF, or ethanol) based on the desired final concentration and experimental compatibility[2]. Note that the solubility is limited in ethanol[2].
 - Add the weighed **Compound 401** to an appropriate sterile container (e.g., a conical tube or vial).
 - Add the desired volume of solvent to the container with the compound.
 - Cap the container tightly and vortex or sonicate until the compound is completely dissolved. Gentle warming may be necessary for some solvents, but this should be done with caution.

- Storage of Stock Solution:
 - Label the container clearly with the compound name, concentration, solvent, date of preparation, and your initials.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or as recommended for the specific solvent.
- Cleanup:
 - Dispose of all contaminated disposable materials (gloves, weigh paper, pipette tips) in the appropriate chemical waste container.
 - Wipe down the work surface and any equipment used with a suitable solvent (e.g., 70% ethanol)[7].

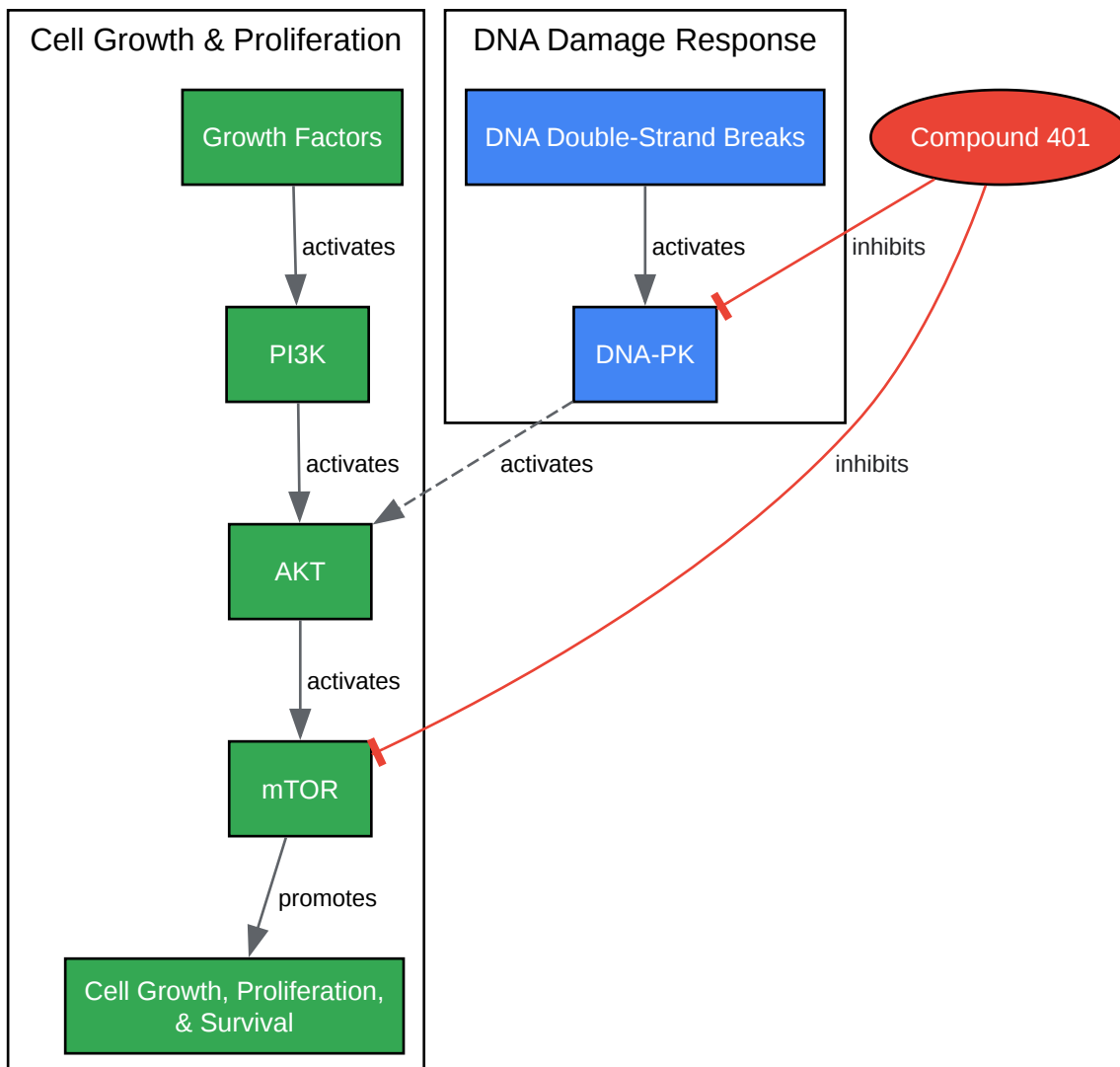
Mandatory Visualization

Workflow for Safe Handling of Compound 401

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Caption: Workflow for the safe handling and preparation of **Compound 401** stock solutions.

Simplified DNA-PK and mTOR Signaling Pathway



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Caption: **Compound 401** inhibits both DNA-PK and mTOR signaling pathways.

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